

Health and safety considerations for handling C.I. Direct Black 80

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Compound of Interest

Compound Name: C.I. Direct Black 80

Cat. No.: B15555772

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An In-depth Technical Guide on the Health and Safety Considerations for Handling C.I. Direct Black 80

This technical guide provides a comprehensive overview of the health and safety considerations, toxicological profile, and handling procedures for **C.I. Direct Black 80** (CAS No. 8003-69-8; C.I. 31600). This document is intended for researchers, scientists, and professionals in drug development and other laboratory settings who may work with this substance.

Chemical and Physical Properties

C.I. Direct Black 80 is a trisazo dye characterized by its high molecular weight and water solubility.^[1] It appears as a bluish-black to black, odorless powder.^{[2][3]} Its solubility in water facilitates its use in dyeing processes for cellulosic fibers like cotton, as well as in the paper and leather industries.^{[1][2][4]} It is generally insoluble in organic solvents.^{[5][6]}

Property	Value	Reference(s)
C.I. Name	Direct Black 80	[2]
C.I. Number	31600	[2]
CAS Number	8003-69-8	[2]
Chemical Class	Trisazo	[5]
Molecular Formula	C ₃₆ H ₂₃ N ₈ Na ₃ O ₁₁ S ₃	[5][7]
Molecular Weight	908.78 g/mol	[5][7]
Appearance	Bluish-black to black powder	[2][7]
Odor	Odorless	[7][8]
Solubility	Soluble in water, forming a blue-black solution; insoluble in most organic solvents.	[2][5]
Melting Point	> 572 °F (> 300 °C)	[7]

Hazard Identification and Classification

While some sources indicate that **C.I. Direct Black 80** does not meet the criteria for GHS hazard classification, it is prudent to handle it as a potentially hazardous substance due to its irritant properties and its classification as an azo dye.[9][10]

Primary Hazards:

- Eye Irritation: The substance is considered irritating to the eyes.[8][11] One safety data sheet assigns the risk phrase R36: Irritating to eyes.[11]
- Respiratory Irritation: Inhalation of dust may cause irritation to the respiratory tract.[2][8]
- Skin Irritation: Prolonged or repeated contact may lead to skin irritation in sensitive individuals.[8]

- Ingestion: It is considered to have low acute toxicity if swallowed but may cause gastrointestinal irritation.[2][8]
- Explosion Hazard: As a powder, it can form explosive dust clouds in the air under certain conditions.[3][7][12]
- Chronic Exposure: The main concern with many azo dyes is their potential for metabolic conversion by intestinal or skin bacteria into potentially carcinogenic aromatic amines.[2][4][9] Although not a benzidine-based dye itself, this metabolic pathway is a known risk for the broader class of azo compounds.[13] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[3][6][7]

Toxicological Data

The acute toxicity of **C.I. Direct Black 80** is considered low. However, the potential for long-term effects due to metabolic byproducts is a significant consideration.

Endpoint	Species	Route	Value	Reference(s)
Acute Oral Toxicity (LD50)	Rat	Oral	> 2000 mg/kg	[11]
Eye Irritation	Rabbit	Ocular	Irritating	[11]
Fish Toxicity (LC50)	Rainbow Trout	-	> 500 mg/L (49 hours)	[11]

Mutagenicity: A bacterial reverse mutation test (Ames test) has been reported for **C.I. Direct Black 80**. [9] This test is crucial for assessing mutagenic potential, especially with metabolic activation, as the byproducts of azo dye metabolism are often the primary concern.[9]

Experimental Protocols

Acute Oral Toxicity Study (as per OECD Guideline 423)

This protocol outlines the methodology for assessing the acute oral toxicity of a substance.[9]

- **Animal Model:** Healthy, young adult rats of a standard laboratory strain are typically used. The animals are acclimatized to laboratory conditions before the study.[9]
- **Housing and Feeding:** Animals are housed in controlled environments with a 12-hour light/dark cycle. Standard laboratory diet and drinking water are provided, though animals are fasted overnight before dosing.[9]
- **Dose Administration:** A single dose of 2000 mg of **C.I. Direct Black 80** per kg of body weight, prepared in a suitable vehicle like water, is administered to a group of animals (typically 5 females) by oral gavage.[9]
- **Observations:** The animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior), and changes in body weight. Observations are conducted frequently on the day of dosing and at least once daily for 14 days.[9]
- **Endpoint:** If three or more animals survive the 14-day observation period, the LD50 is determined to be greater than 2000 mg/kg.[9]

Bacterial Reverse Mutation Test (Ames Test - as per OECD Guideline 471)

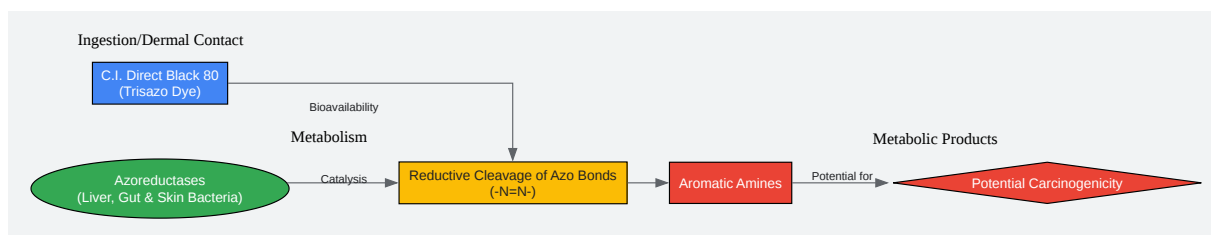
This test is designed to evaluate the mutagenic potential of a substance by measuring its ability to induce mutations in bacteria.[9]

- **Test Strains:** Histidine-requiring strains of *Salmonella typhimurium* and/or tryptophan-requiring strains of *Escherichia coli* are used.[9]
- **Metabolic Activation:** The test is performed both with and without an exogenous metabolic activation system, such as a post-mitochondrial fraction (S9) from the liver of induced rodents. This is critical for azo dyes to mimic mammalian metabolism and detect mutagenic byproducts.[9]
- **Procedure:** The bacterial strains are exposed to various concentrations of **C.I. Direct Black 80**, both with and without the S9 mix. The mixture is then plated on a minimal medium that lacks the required amino acid for the specific bacterial strain.[9]

- Endpoint: After a suitable incubation period, the number of revertant colonies (colonies that have mutated and can now grow without the required amino acid) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to a negative control.[9]

Signaling and Metabolic Pathways

The primary toxicological concern for **C.I. Direct Black 80** is related to its metabolism. Azo dyes can undergo reductive cleavage of the azo bond ($-N=N-$) by azoreductase enzymes, which are present in the liver and in intestinal and skin bacteria.[13] This process can lead to the formation of aromatic amines, which may be carcinogenic.[4]



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Caption: Metabolic pathway of azo dyes leading to potentially carcinogenic aromatic amines.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential to minimize exposure and ensure a safe working environment.[14]

Engineering Controls

- Ventilation: Handle **C.I. Direct Black 80** in a well-ventilated area. The use of a chemical fume hood is highly recommended to control airborne dust levels.[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.[\[8\]](#)[\[9\]](#)[\[14\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[\[14\]](#)
- Skin Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[\[9\]](#)[\[14\]](#)
- Respiratory Protection: If dust is generated, an approved respirator should be used.[\[8\]](#)[\[14\]](#)

Hygiene Practices

- Wash hands thoroughly after handling.[\[9\]](#)[\[14\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[9\]](#)[\[14\]](#)

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[\[8\]](#)[\[9\]](#) Keep away from incompatible materials such as strong oxidizing and reducing agents.[\[6\]](#)[\[9\]](#)
- Spills: In case of a spill, dampen the solid material with water to prevent dusting.[\[7\]](#)[\[12\]](#) Sweep or vacuum the material into a suitable container for disposal.[\[8\]](#) The spill area should then be washed with soap and water.[\[7\]](#)[\[12\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not discharge into sewers or waterways.[\[14\]](#)[\[15\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water. Get medical aid if irritation develops or persists.[\[7\]](#)[\[8\]](#)

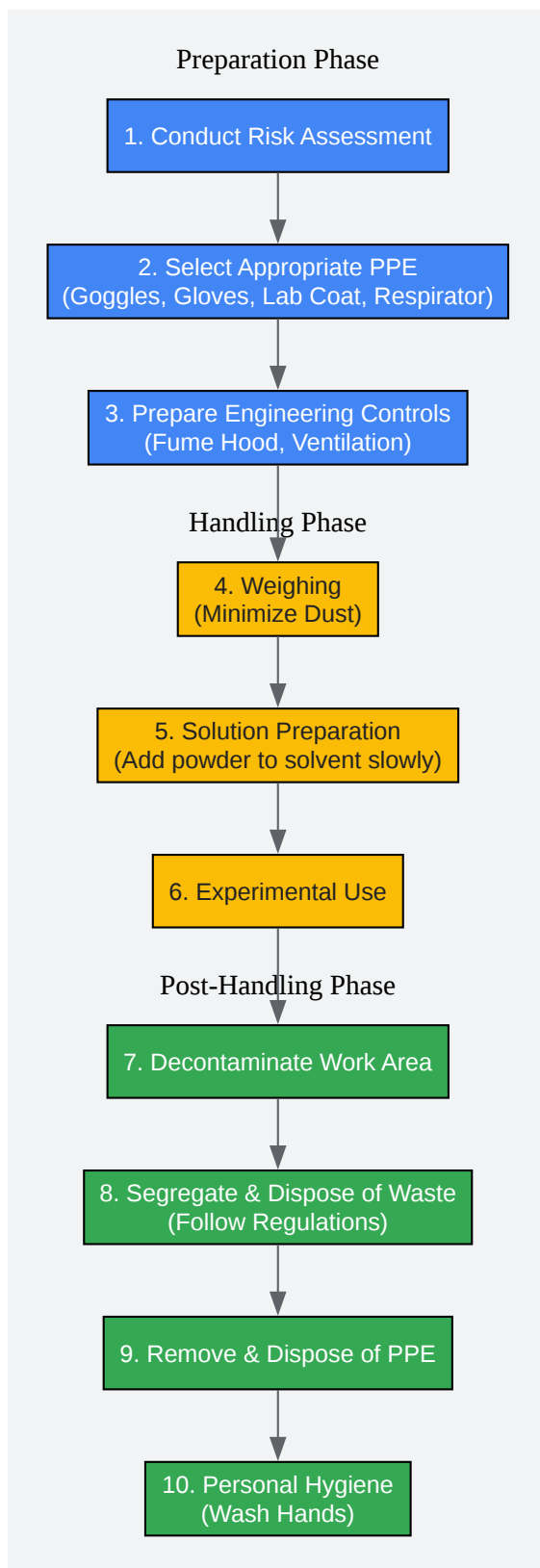
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[8\]](#)[\[15\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[8\]](#)[\[15\]](#)

Fire and Explosion Hazards

- Fire Hazard: **C.I. Direct Black 80** is probably combustible, though flash point data are not available.[\[3\]](#)[\[7\]](#)
- Explosion Hazard: Dust from this material may form explosive mixtures with air.[\[3\]](#)[\[7\]](#)[\[12\]](#)
- Extinguishing Media: Use a dry chemical, carbon dioxide, Halon extinguisher, or a water spray to control fires involving this material.[\[7\]](#)[\[11\]](#)
- Hazardous Combustion Products: When heated to decomposition, it may emit toxic fumes, including nitrogen oxides.[\[6\]](#)[\[7\]](#)[\[11\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **C.I. Direct Black 80** in a research setting.



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Caption: Workflow for the safe handling of **C.I. Direct Black 80** in a laboratory setting.

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